

Chemical Profile of Octyl Decanoate

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Compound Focus: Octyl decanoate

CAS No.: 2306-92-5

Cat. No.: S537960

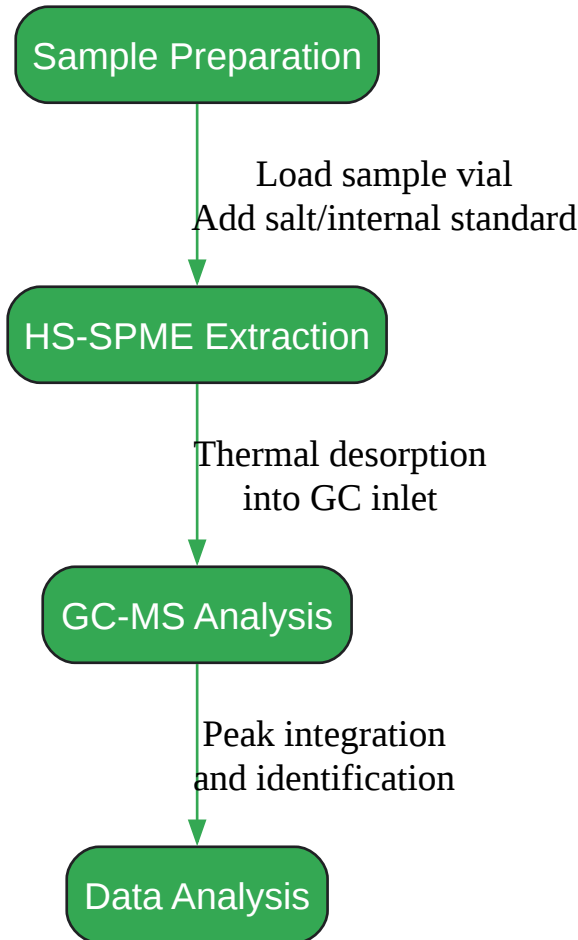
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Octyl decanoate, also known as octyl caprate, is a fatty acid ester. Its physical properties are key for predicting its behavior in HS-SPME analysis [1] [2].

Property	Value
CAS Number	2306-92-5 [1] [2]
Molecular Formula	$C_{18}H_{36}O_2$ [1] [2]
Molecular Weight	284.48 g/mol [1] [2]
Boiling Point	334.7 °C @ 760 mmHg [1]
Flash Point	158.5 °C [1]
Vapor Pressure	0.000126 mmHg @ 25°C (est.) [2]
logP (o/w)	~7.9 (est.) [2]
Odor Description	Mild, fatty, waxy [2]
Water Solubility	0.00371 mg/L @ 25 °C (est.) [2]

HS-SPME Experimental Workflow

The following diagram outlines the general HS-SPME workflow, which can be adapted for extracting semi-volatile compounds like **octyl decanoate**.



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Here is a detailed breakdown of the workflow steps, incorporating strategies for semi-volatile compounds:

- **Sample Preparation:** Weigh 0.1 to 2 grams of a fatty sample (like oil) into a headspace vial [3]. The addition of salts like sodium chloride (e.g., 4g in 20mL sample) can improve the extraction of certain analytes via the salting-out effect [4] [5]. Use an internal standard such as 2-octanol for quantification [4] [5].
- **HS-SPME Extraction:** Conditional extraction parameters are critical for semi-volatile **octyl decanoate**.
 - **Fiber Selection:** A **DVB/CAR/PDMS** fiber is widely used for its broad affinity and is excellent for esters and other volatiles [4]. For a wider polarity range, **HLB/PDMS** coatings show high

- efficiency [6].
- **Temperature & Time:** Higher temperatures (e.g., 50-60°C) reduce sample viscosity and transfer analytes to the headspace [3]. Extraction may require 30-60 minutes [7].
- **Advanced Techniques:** For challenging compounds like **octyl decanoate**, **Vacuum-Assisted HS-SPME** reduces pressure to speed up extraction, while **Multiple-Cumulative Trapping** performs several short extractions on the same sample to enrich low-volatility analytes [3].
- **GC-MS Analysis:** Desorb the fiber in the GC inlet (e.g., 250°C for 5 minutes, splitless mode) [7]. Use a mid-polarity column like VF-WAX to well-separate esters [4]. The mass spectrometer can operate in SCAN mode for untargeted analysis or SIM mode for better sensitivity of target ions [5].
- **Data Analysis:** Identify **octyl decanoate** by matching its mass spectrum with libraries and confirm using its retention index. Quantify by comparing the peak area (or area ratio to an internal standard) against a calibration curve [5].

Method Development and Comparison Insights

While direct data on **octyl decanoate** is unavailable, these insights from other matrices can guide your experimental design.

- **Comparing Extraction Phases:** Research on wine and olive oil shows that **Thin-Film (TF) SPME** devices with a DVB/PDMS coating offer a larger surface area than traditional fibers, significantly enhancing sensitivity for various flavor and fragrance compounds [6]. For a comprehensive analysis, a **combined approach** using TF-SPME with a SBSE device (Twister) can be desorbed together, providing complementary coverage of a very wide range of compound polarities in a single run [6].
- **Key Method Parameters:** When analyzing semi-volatile compounds in fatty matrices, the combination of **temperature and vacuum** is highly effective. One study on olive oil showed that using vacuum assistance at an elevated temperature provided a 4.5 to 5-fold increase in the signal for semi-volatile aldehydes compared to conventional HS-SPME [3].

Suggestions for Further Research

To obtain the specific comparative data you need, I suggest the following actions:

- **Consult Specialized Databases:** Search analytical data repositories (like NIST Chemistry WebBook) for gas chromatography mass spectrometry data of **octyl decanoate**, including its retention index on common GC phases.
- **Review Broader Literature:** Look for HS-SPME studies on compounds with similar chemical properties (e.g., other long-chain esters, fatty acid methyl esters) to infer optimal method conditions.
- **Empirical Testing:** If resources allow, the most reliable approach is to conduct a controlled laboratory comparison. You can test different SPME fiber coatings and parameters to generate a performance dataset tailored to your specific equipment and needs.

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